Technical Whitepaper: 5-Ethyl-2-hydroxy-3-methoxybenzaldehyde

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Compound of Interest	
Compound Name:	*5-Ethyl-2-hydroxy-3-methoxybenzaldehyde*
CAS No.:	*42044-93-9*
Cat. No.:	*B2432653*

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Executive Summary

5-Ethyl-2-hydroxy-3-methoxybenzaldehyde (CAS 42044-93-9), often referred to as 5-Ethyl-o-vanillin, is a specialized phenolic aldehyde derivative used primarily as a pharmacophore building block in the synthesis of bioactive chromenes and Schiff base ligands.[1][2][3] Unlike its common isomer "Ethyl Vanillin" (3-ethoxy-4-hydroxybenzaldehyde), which is a flavoring agent, this compound is a strategic intermediate in medicinal chemistry, particularly for developing anti-inflammatory agents (COX-2 inhibitors) and coordination complexes.[1] This guide details its physicochemical profile, synthesis pathways, safety protocols, and applications in drug discovery.[1]

Chemical Identity & Physicochemical Profile[1][3][4][5][6][7]

Nomenclature & Structure[1]

- IUPAC Name: **5-Ethyl-2-hydroxy-3-methoxybenzaldehyde**[1][3]

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- Common Synonyms: 5-Ethyl-o-vanillin; 5-Ethyl-3-methoxysalicylaldehyde[1]
- Molecular Formula: $C_{10}H_{12}O_3$[1]
- Molecular Weight: 180.20 g/mol [1][4]

Structural Analysis: The molecule features a benzaldehyde core with three substituents:[1]

- Aldehyde (-CHO) at C1: Reactive site for condensation reactions (e.g., Knoevenagel, Schiff base formation).[1]
- Hydroxyl (-OH) at C2: Provides "ortho" functionality relative to the aldehyde, enabling chelation and ring-closure reactions.[1]
- Methoxy ($-OCH_3$) at C3: Electron-donating group that modulates ring reactivity.[1]
- Ethyl ($-CH_2CH_3$) at C5: Lipophilic tail that influences bioavailability and steric properties.[1]

Physicochemical Properties

Property	Value	Source/Condition
Appearance	Pale yellow liquid or low-melting solid	Standard State
Boiling Point	120 °C	@ 2 Torr (Vacuum)
Density	1.152 ± 0.06 g/cm³	Predicted
Solubility	Soluble in MeOH, EtOH, DMSO, EtOAc	Organic Solvents
Acidity (pKa)	~7.5 - 8.5 (Phenolic OH)	Estimated based on o-vanillin
LogP	~2.3	Predicted (Lipophilic)

Synthesis & Manufacturing Methodologies

The synthesis of **5-Ethyl-2-hydroxy-3-methoxybenzaldehyde** typically proceeds via the formylation of 4-ethylguaiacol (4-ethyl-2-methoxyphenol).[1] The presence of the ethyl group at

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the para position (relative to the phenol) directs the incoming formyl group to the ortho position (C6 of the phenol ring, which becomes C2 in the aldehyde numbering).[1]

Primary Synthetic Route: Reimer-Tiemann Reaction

This classical method introduces an aldehyde group onto the aromatic ring using chloroform in a strong alkaline medium.[1]

Reaction Scheme:

- Precursor: 4-Ethyl-2-methoxyphenol (CAS 2785-89-9).[1]
- Reagents: Chloroform ($CHCl_3$), Sodium Hydroxide (NaOH, aq).
- Mechanism: Generation of dichlorocarbene ($:CCl_2$) intermediate, which attacks the phenoxide ring at the ortho position.[1]
- Workup: Acidification (HCl) and extraction.



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Figure 1: Synthetic pathway from 4-ethylguaiacol via Reimer-Tiemann formylation.[1]

Alternative Route: Duff Reaction

Uses hexamethylenetetramine (HMTA) in trifluoroacetic acid (TFA).[1] This method often provides higher regioselectivity for ortho-formylation compared to Reimer-Tiemann but requires stricter anhydrous conditions.[1]

Safety & Handling (MSDS Summary)

GHS Classification: Warning Signal Word: WARNING[1][4]

Hazard Identification

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Hazard Code	Statement	Category
H302	Harmful if swallowed.[1]	Acute Tox. 4
H315	Causes skin irritation.[1]	Skin Irrit. 2
H319	Causes serious eye irritation.[1]	Eye Irrit. 2A
H335	May cause respiratory irritation.[1]	STOT SE 3

Handling Protocols

- PPE: Nitrile gloves (0.11 mm min thickness), safety goggles with side shields, and lab coat.[1]
- Ventilation: Handle within a certified chemical fume hood to avoid inhalation of vapors.[1]
- Storage: Store at 2-8°C (Refrigerated) under inert gas (Nitrogen/Argon) to prevent oxidation of the aldehyde group to the carboxylic acid.

Applications in Drug Development & Research[1][9]

Intermediate for Anti-Inflammatory Chromenes

5-Ethyl-2-hydroxy-3-methoxybenzaldehyde is a critical intermediate in the synthesis of Chromene derivatives, a class of compounds investigated for COX-2 inhibitory activity.[1] The ortho-hydroxyaldehyde motif allows for ring closure with alkynes or ketones to form the benzopyran (chromene) core.[1]

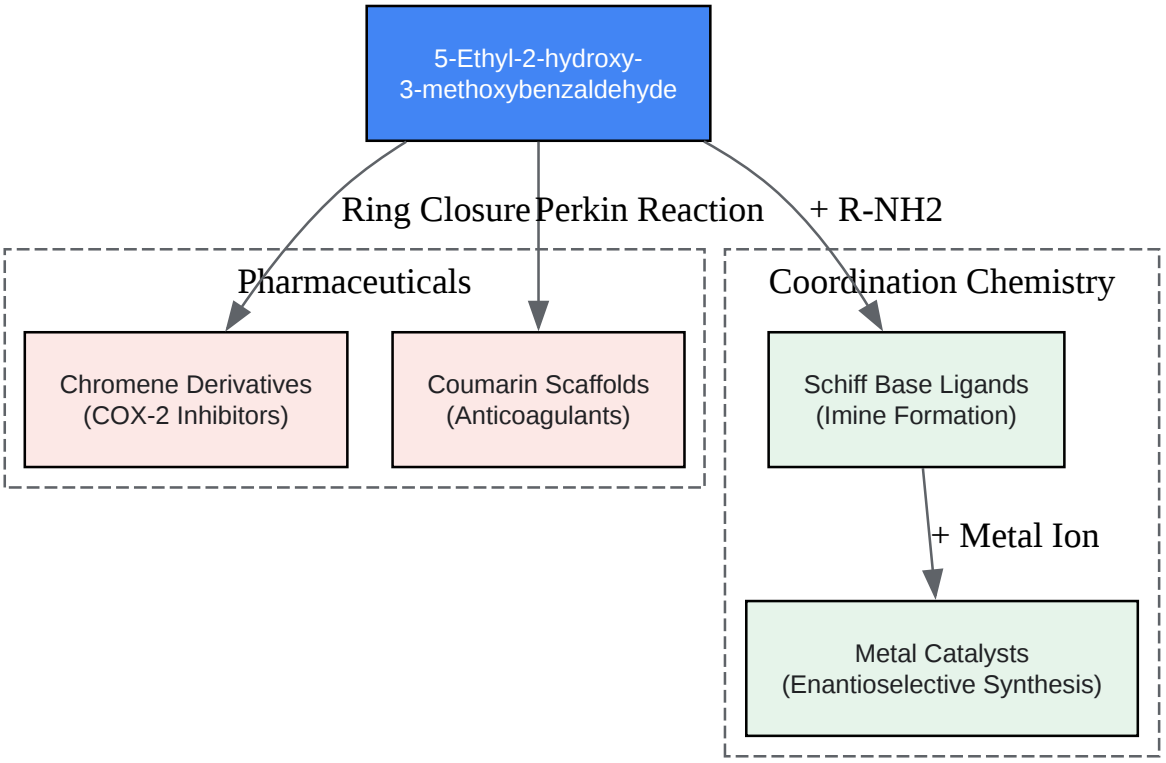
Mechanism: The phenolic -OH and the aldehyde -CHO react with electron-deficient alkenes/alkynes (e.g., via Knoevenagel condensation followed by electrocyclic ring closure) to generate the bicyclic chromene structure.[1]

Ligand for Coordination Chemistry

The compound acts as a bidentate [O, O] donor ligand.[1]

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- Schiff Bases: Condensation with primary amines yields imine ligands (Salen-type derivatives).[1]
- Metal Complexes: The deprotonated phenoxide and the aldehyde/imine oxygen chelate transition metals (Cu, Zn, Ni), creating complexes with potential catalytic or antimicrobial properties.[1]



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Figure 2: Functional application map in pharmaceutical and coordination chemistry.[1]

Experimental Protocol: Schiff Base Condensation (Standardized)

Objective: Synthesis of a Schiff base ligand for biological evaluation.

Reagents:

- **5-Ethyl-2-hydroxy-3-methoxybenzaldehyde** (1.0 eq)[1]

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- Primary Amine (e.g., 4-aminophenol or ethylenediamine) (1.0 eq)[1]
- Ethanol (Absolute)[1]
- Glacial Acetic Acid (Catalytic, optional)[1]

Procedure:

- Dissolution: Dissolve 1.0 mmol of **5-Ethyl-2-hydroxy-3-methoxybenzaldehyde** in 10 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 1.0 mmol of the primary amine dropwise with stirring.
- Catalysis: Add 1-2 drops of glacial acetic acid if reaction is sluggish.
- Reflux: Heat the mixture to reflux (approx. 78°C) for 3–6 hours. Monitor via TLC (Mobile phase: Hexane:EtOAc 7:3).
- Precipitation: Cool to room temperature. If precipitate forms, filter under vacuum.[1] If not, reduce volume by 50% on a rotary evaporator and cool to 4°C.
- Purification: Recrystallize from hot ethanol.
- Validation: Confirm structure via ^{1}H-NMR (Look for imine singlet ~8.5 ppm) and IR (C=N stretch ~1620 cm^{-1}).

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